

Technical Support Center: Mitigating Fungicide Resistance to Y18501

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Compound of Interest

Compound Name: Y18501

Cat. No.: B12391466

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on strategies to mitigate the risk of fungicide resistance to **Y18501**, a novel oxysterol-binding protein inhibitor (OSBPI).

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Y18501**?

A1: **Y18501** is an oxysterol-binding protein inhibitor (OSBPI).^{[1][2][3][4][5]} It functions by disrupting the transport of lipids and sterols within the fungal cell, a critical process for membrane function and cell signaling. This specific mode of action makes it effective against oomycetes like *Pseudoperonospora cubensis*.^{[1][2][4][5]}

Q2: Has resistance to **Y18501** been observed in pathogen populations?

A2: Yes, a subpopulation of *Pseudoperonospora cubensis* with resistance to **Y18501** has been identified in field studies.^{[1][2][3][4]} Laboratory studies have also successfully generated resistant mutants, indicating a high risk for the development of resistance.^{[1][2][3][4]}

Q3: What are the known molecular mechanisms of resistance to **Y18501**?

A3: Resistance to **Y18501** in *Pseudoperonospora cubensis* has been linked to specific point mutations in the target protein, oxysterol-binding protein 1 (PscORP1). The identified amino acid substitutions that confer resistance are G705V, L798W, and I812F.^{[1][2][3]}

Q4: Is there cross-resistance between **Y18501** and other fungicides?

A4: Yes, positive cross-resistance has been detected between **Y18501** and oxathiapiprolin.[1][2][3] This is significant because both are OSBPIs, meaning that fungal strains resistant to one are likely to be resistant to the other.[1][2][4][5]

Q5: What are the general principles for fungicide resistance management?

A5: The core strategies aim to minimize the selection pressure on the pathogen population.[6][7] This is achieved by:

- Alternating and mixing fungicides: Avoid the repeated use of fungicides with the same mode of action. Instead, rotate or use tank-mixes with fungicides from different Fungicide Resistance Action Committee (FRAC) groups.[8]
- Following label recommendations: Adhere strictly to the recommended application rates and intervals.[8] Using rates that are too low can select for less sensitive individuals, while overuse can accelerate resistance development.
- Integrated Pest Management (IPM): Combine chemical control with non-chemical methods such as using resistant crop varieties, practicing good field hygiene, and implementing biological controls.[9]
- Early application: Apply fungicides preventatively or at the very early stages of disease development for better efficacy.[6][9]

Troubleshooting Guides

Guide 1: Investigating Reduced Efficacy of Y18501 in Experiments

If you observe a decrease in the expected efficacy of **Y18501** in your experiments, follow these steps to investigate potential resistance.

Step 1: In Vitro Sensitivity Assay (EC50 Determination)

- Objective: To determine the half-maximal effective concentration (EC50) of **Y18501** for your pathogen isolates and compare it to a known sensitive baseline.

- Protocol:
 - Prepare a series of **Y18501** dilutions in an appropriate growth medium.
 - Inoculate the medium with a standardized amount of the pathogen's spores or mycelia.
 - Incubate under optimal growth conditions.
 - Assess pathogen growth (e.g., mycelial density, spore germination) at various **Y18501** concentrations.
 - Calculate the EC50 value using a dose-response curve.

Step 2: Molecular Testing for Resistance Alleles

- Objective: To identify the presence of known resistance-conferring mutations in the PscORP1 gene.
- Protocol:
 - Extract genomic DNA from the pathogen isolates.
 - Amplify the PscORP1 gene using Polymerase Chain Reaction (PCR) with specific primers.
 - Sequence the amplified gene fragment.
 - Align the sequence with the wild-type PscORP1 sequence to identify any point mutations at positions G705, L798, or I812.

Guide 2: Implementing a Proactive Resistance Mitigation Strategy

To prevent or delay the onset of **Y18501** resistance, implement the following experimental design strategies.

Step 1: Fungicide Rotation and Combination Studies

- Objective: To evaluate the efficacy of alternating or combining **Y18501** with fungicides from different chemical classes.
- Protocol:
 - Design experiments with treatment groups that include:
 - **Y18501** alone.
 - A partner fungicide with a different mode of action (e.g., mancozeb) alone.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - A tank-mix of **Y18501** and the partner fungicide.
 - An alternating spray program of **Y18501** and the partner fungicide.
 - Inoculate the host plant with the target pathogen.
 - Apply the fungicide treatments according to the experimental design.
 - Assess disease severity and fungicide efficacy over time.

Data Presentation

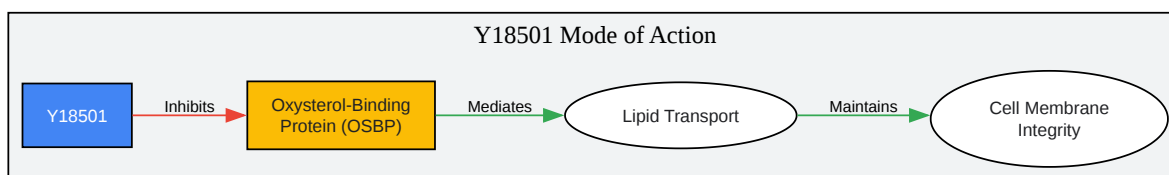
Table 1: Sensitivity of *Pseudoperonospora cubensis* Isolates to **Y18501**

Isolate Type	Number of Isolates	EC50 Range (µg/mL)	Reference
Field Isolates	159	0.001 - 11.785	[1] [2] [3]
Lab-generated Mutants	10	Higher than parental isolates	[1] [2]

Table 2: Point Mutations in PscORP1 Conferring Resistance to **Y18501**

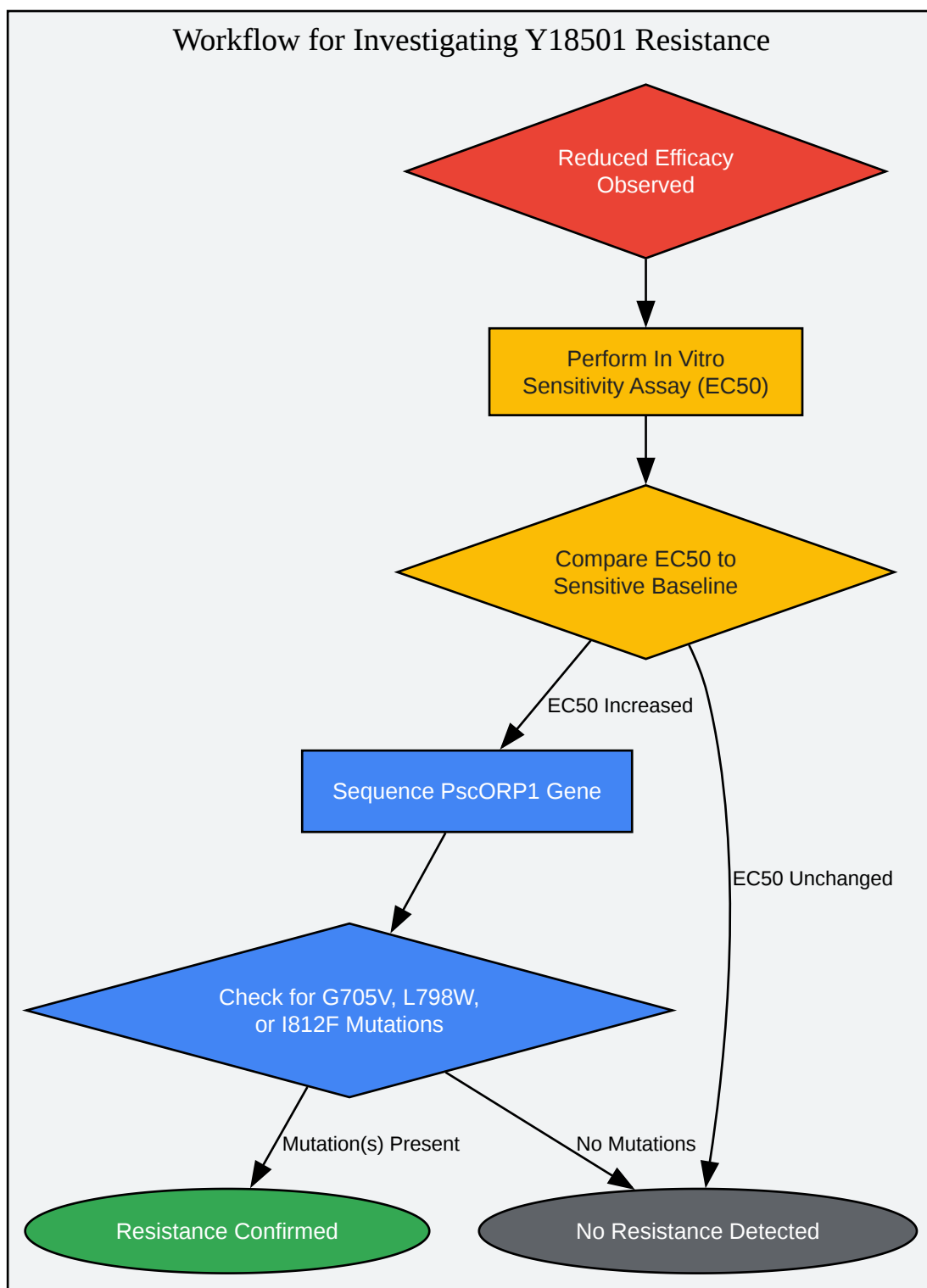
Amino Acid Substitution	Codon Change	Effect on Y18501 Binding
G705V	GGT -> GTT	Confers resistance
L798W	CTT -> TGG	Confers resistance
I812F	ATT -> TTT	Confers resistance

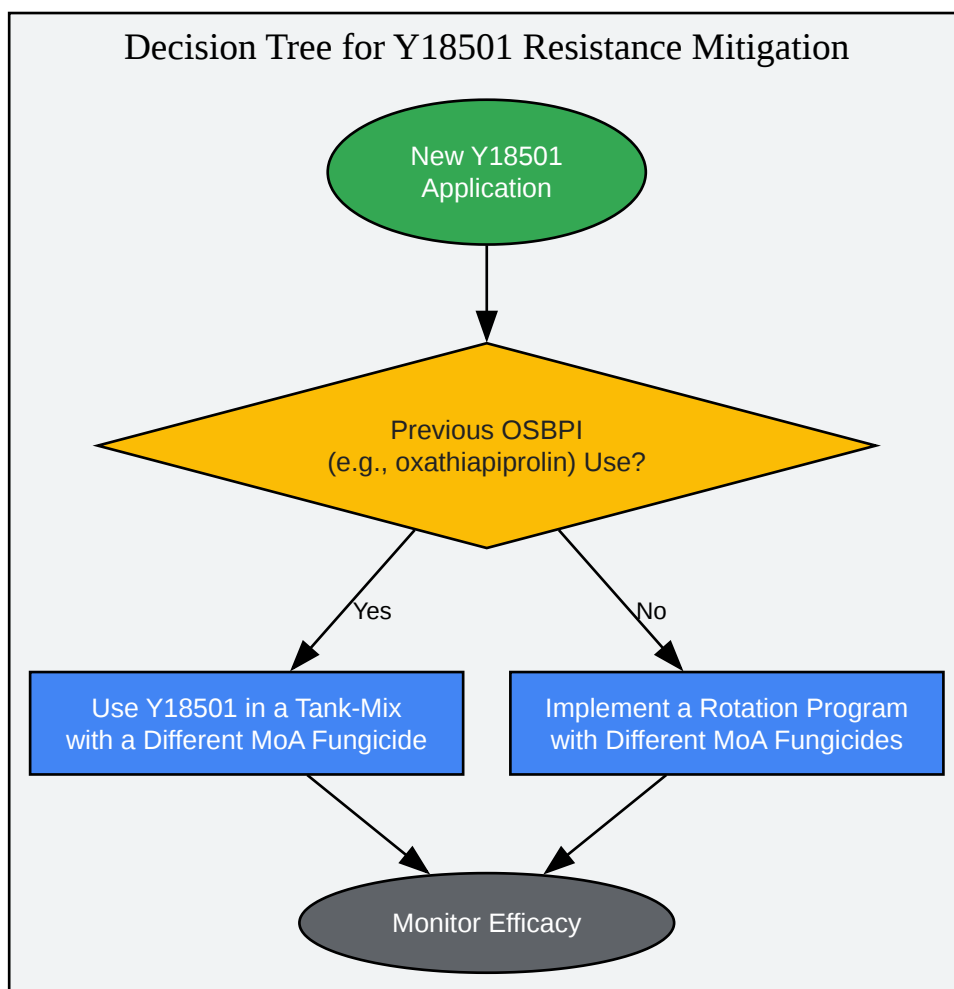
Visualizations



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Caption: Mode of action of the fungicide **Y18501**.





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